

4-(Methylthio)butyl Azide: Technical Guide to Properties, Synthesis, and Application

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Compound of Interest

Compound Name: 4-(Methylthio)butyl azide

CAS No.: 57775-01-6

Cat. No.: B113494

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Executive Summary

4-(Methylthio)butyl azide (CAS: 57775-01-6) is a bifunctional organosulfur building block widely utilized in chemical biology and medicinal chemistry.^[1] It serves as a critical linker, combining a bioorthogonal azide handle for "Click" chemistry (CuAAC) with a thioether motif that mimics the side chain of methionine. This guide provides a rigorous technical analysis of its physicochemical properties, safety profile based on C/N ratio calculations, and optimized synthetic protocols.

Critical Advisory: Due to the presence of the thioether group, this molecule acts as a "soft" ligand that can poison copper catalysts during Click reactions. This guide details the specific ligand-accelerated protocols required to overcome this inhibition.

Chemical Identity & Physicochemical Properties^[1] ^[2]

The molecule consists of a four-carbon aliphatic chain terminated by a methyl thioether at one end and an azido group at the other. It is generally isolated as a colorless to pale yellow liquid.

[\[1\]](#)**Table 1: Physicochemical Specifications**

Property	Data	Notes
IUPAC Name	1-Azido-4-(methylsulfanyl)butane	
CAS Number	57775-01-6	
Molecular Formula	C ₅ H ₁₁ N ₃ S	
Molecular Weight	145.23 g/mol	
Physical State	Liquid (at STP)	Do not distill (Explosion Hazard)
Density	~1.05 g/mL (Estimated)	Based on alcohol precursor (0.993 g/mL)
Boiling Point	>200°C (Decomposes)	Warning: Decomposes explosively before boiling at atm pressure. [1] [2] [3]
Solubility	DCM, MeOH, DMSO, DMF	Limited water solubility
Precursor	4-(Methylthio)-1-butanol	CAS: 20582-85-8

Stability & Safety Profile (The "Rule of Three" Analysis)

Working with low molecular weight organic azides requires a strict quantitative safety assessment. We apply the Smith Open-Chain Azide Rule to determine the stability of **4-(Methylthio)butyl azide**.

C/N Ratio Calculation

The stability of an organic azide is estimated by the ratio of carbon/oxygen atoms to nitrogen atoms.[\[4\]](#)

[\[4\]](#)

For **4-(Methylthio)butyl azide** ($C_5H_{11}N_3S$):

- Ratio = 1.66^[1]

Safety Interpretation

- Threshold: A ratio

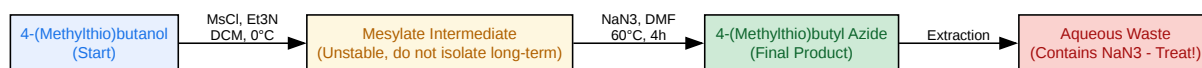
is generally considered stable for isolation and storage.^[1]

- Assessment: With a ratio of 1.66, this compound falls into the "Intermediate Stability" class.
 - Handling: It can be isolated, but must not be distilled.^[1]
 - Storage: Store at -20°C in the dark. Long-term storage should ideally be in solution (e.g., 0.5 M in DMSO or t-BuOH) to mitigate shock sensitivity.^[1]
 - Scale: Limit synthesis to < 5 grams per batch.

Synthesis Protocol: The Self-Validating Workflow

The most robust route utilizes the commercially available 4-(methylthio)-1-butanol.^[1] The direct nucleophilic substitution via a mesylate intermediate is preferred over the Mitsunobu reaction for scalability and purification ease.^[1]

Diagram 1: Synthesis Workflow (DOT)



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Caption: Two-step conversion of alcohol to azide via mesylation. Note the safety disposal step for azide waste.

Detailed Protocol

Step 1: Mesylation

- Dissolve 4-(methylthio)-1-butanol (1.0 eq) in anhydrous Dichloromethane (DCM) under inert atmosphere ().
- Cool to 0°C. Add Triethylamine (1.5 eq).
- Dropwise add Methanesulfonyl chloride (MsCl, 1.2 eq).^[1]
- Validation: Monitor by TLC (EtOAc/Hexane). The alcohol spot should disappear within 1 hour.
- Workup: Wash with cold water, dry over , and concentrate carefully (do not heat >30°C).

Step 2: Azidation

- Dissolve the crude mesylate in DMF (0.5 M concentration).
- Add Sodium Azide (, 1.5 eq). Safety: Use plastic spatulas; avoid metal contact.
- Heat to 60°C for 4 hours behind a blast shield.
- Validation: IR Spectroscopy of an aliquot should show a strong peak at ~2100 (Azide stretch).
- Purification: Dilute with water, extract into Diethyl Ether (). Wash organic layer 3x with water to remove DMF.^[1] Dry and concentrate at reduced pressure (cold bath). Do not distill.

Reactivity & Chemical Biology Applications^{[1][6][7]} ^[8]

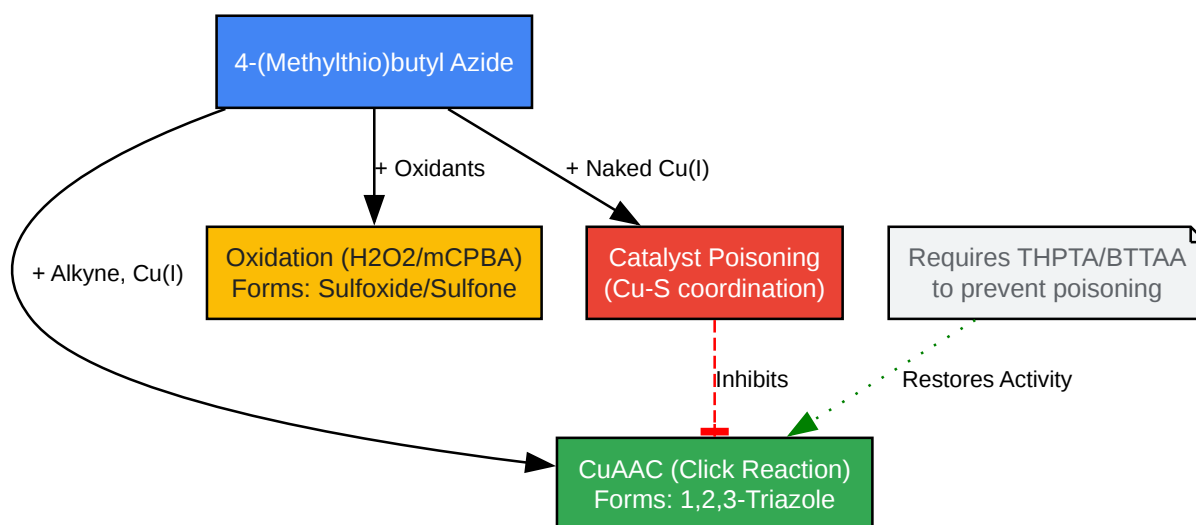
The utility of **4-(Methylthio)butyl azide** is defined by its dual reactivity: the orthogonal Click chemistry of the azide and the redox/alkylation susceptibility of the thioether.

The "Thioether Effect" in CuAAC

The thioether sulfur is a soft Lewis base that can coordinate to Cu(I), the active catalyst in Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

- Problem: Naked Cu(I) species are sequestered by the thioether, leading to sluggish kinetics and requiring higher copper loads (which causes protein damage).
- Solution: You must use accelerating ligands (e.g., THPTA or BTAA).^[1] These ligands bind Cu(I) more strongly than the thioether, maintaining catalytic turnover while protecting the metal from oxidation.

Diagram 2: Reactivity & Interference Pathways (DOT)[1]



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Caption: Reactivity profile highlighting the necessity of ligands to prevent catalyst poisoning by the thioether group.

Experimental Guidelines for Click Reaction

When conjugating this azide to an alkyne-tagged protein or small molecule:

Component	Standard Condition	With Thioether Azide (Modified)	Reason
Copper Source	(1 mM)	(1 mM)	Source of Cu.[1]
Reductant	Sodium Ascorbate (5 mM)	Sodium Ascorbate (5 mM)	Maintains Cu(I) state. [1]
Ligand	TBTA (or none)	THPTA or BTAA (5 mM)	Critical: Prevents S-Cu coordination.[1]
Buffer	PBS pH 7.4	PBS pH 7.4 (Degassed)	Oxygen promotes S-oxidation.[1]

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